

Docetaxel IC50 Values Across Cell Lines

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Compound Focus: Docebenone

CAS No.: 80809-81-0

Cat. No.: S526475

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The half-maximal inhibitory concentration (IC50) of Docetaxel varies significantly depending on the cancer cell line and experimental conditions. The table below summarizes key data from the research.

| Cell Line | Cancer Type | IC50 Value | Experimental Context | Citation |
|---------------------|--------------------------|--------------------------------------|--|----------|
| MDA-MB-231 | Breast (Triple-negative) | 7 nM (in combination with Quercetin) | 48-hour drug exposure via MTT assay [1] | |
| PC3 | Prostate | 0.598 nM | 72-hour drug exposure via resazurin assay [2] | |
| DU145 | Prostate | 0.469 nM | 72-hour drug exposure via resazurin assay [2] | |
| Panel of 7 Ovarian* | Ovarian | 0.8 to 1.7 nM | 48-hour drug exposure via MTT assay [3] | |
| LNCaP (Parental) | Prostate | Baseline (varies by study) | Generated for resistance study; IC50 increased 77-fold in resistant sub-line [4] | |
| C4-2B (Parental) | Prostate | Baseline (varies by study) | Generated for resistance study; IC50 increased 50-fold in resistant sub-line [4] | |

*Cell lines in the ovarian cancer panel included CAOV-3, OVCAR-3, SKOV-3, ES-2, OV-90, TOV-112D, and TOV-21G [3].

Experimental Protocols for IC50 Determination

The following methodologies are commonly used in the literature to determine the cytotoxicity and IC50 values of Docetaxel.

Cell Viability Assays

The MTT assay is the most frequently cited method for assessing cell viability after Docetaxel treatment [1] [3]. The general workflow is as follows:

- **Cell Seeding:** Plate cells in a 96-well plate (e.g., 5,000 cells/well) and allow them to adhere overnight.
- **Drug Treatment:** Expose cells to a range of Docetaxel concentrations for a set period (typically 48-72 hours).
- **MTT Incubation:** Add MTT reagent to each well and incubate for several hours. Metabolically active cells convert MTT into purple formazan crystals.
- **Solubilization and Measurement:** Dissolve the crystals with a solvent like DMSO and measure the absorbance of the solution at 570 nm. The optical density is directly proportional to the number of living cells.
- **Data Analysis:** Calculate the percentage of cell viability for each drug concentration compared to untreated control cells. The IC50 value is then determined from the resulting dose-response curve using nonlinear regression analysis [1] [2].

Other similar colorimetric assays, such as the **resazurin assay**, are also used following the same fundamental principles [2].

Drug Treatment and Combination Studies

- **Single-Agent Treatment:** To establish a baseline IC50, cells are treated with Docetaxel alone across a wide range of concentrations [2].
- **Combination Treatment:** To study synergistic effects, cells are treated with Docetaxel in combination with another agent (e.g., Doxorubicin, Quercetin, or ionizing radiation). The **Combination Index (CI)**

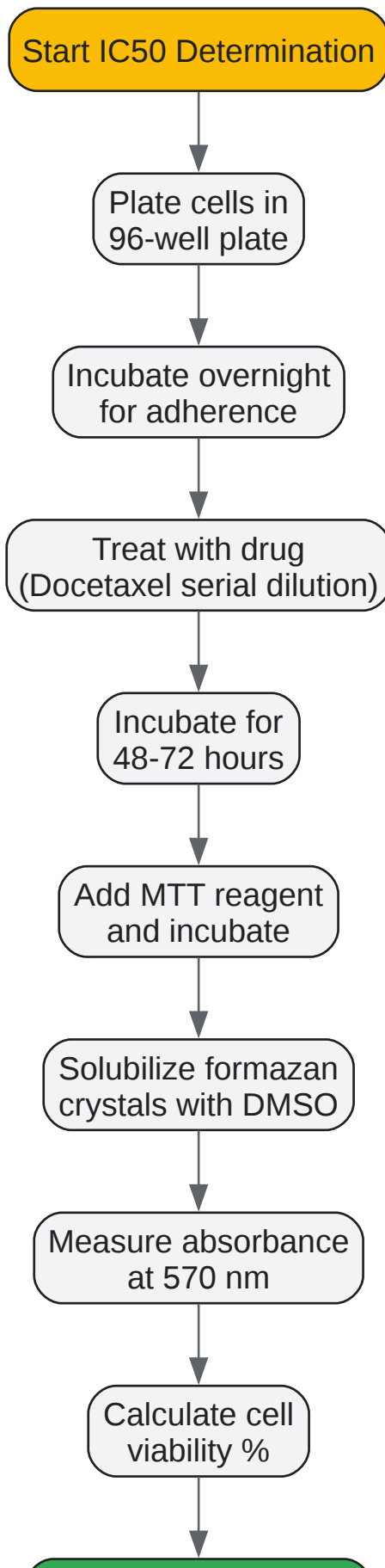
method of Chou-Talalay is then often applied to quantify the interaction, where $CI < 1$ indicates synergy, $CI = 1$ indicates an additive effect, and $CI > 1$ indicates antagonism [5] [1] [2].

Generation of Resistant Cell Lines

To study mechanisms of drug resistance, docetaxel-resistant sub-lines are generated by long-term exposure of parental cells (e.g., LNCaP, C4-2B) to progressively increasing doses of Docetaxel over many passages. The resulting resistant cells can have IC50 values dozens of times higher than their parental counterparts [4].

Workflow for IC50 Determination

The following diagram illustrates the typical experimental workflow for determining the IC50 of a compound like Docetaxel.



Plot dose-response curve & calculate IC50

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How to Proceed

The information provided here is specific to **Docetaxel**. If you are researching a different compound:

- **Verify the compound name:** "**Docebenone**" may be a spelling variation or a novel compound. Please double-check the intended name.
- **Search for specific analogs:** If you are investigating a compound similar to Docetaxel, you can use the experimental protocols outlined above as a reference for your own research design.
- **Consult specialized databases:** For information on rare or novel compounds, searching specialized chemical, pharmaceutical, or patent databases may be necessary.

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To cite this document: Smolecule. [Docetaxel IC50 Values Across Cell Lines]. Smolecule, [2026]. [Online PDF]. Available at: [<https://www.smolecule.com/products/b526475#docebenone-ic50-determination>]

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